Application Notes & Protocols: Analytical Method Validation for Naproxen and Domperidone Combination

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Compound of Interest

Compound Name:	*Pandex*
CAS No.:	*26375-23-5*
Cat. No.:	*B1620125*

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This document provides detailed application notes and protocols for the analytical method validation of a combined pharmaceutical formulation of Naproxen and Domperidone. The methodologies outlined are based on established and validated techniques, including High-Performance Liquid Chromatography (HPLC), High-Performance Thin-Layer Chromatography (HPTLC), and UV-Spectrophotometry, ensuring accuracy, precision, and reliability for quality control and research purposes.

Introduction

Naproxen, a non-steroidal anti-inflammatory drug (NSAID), and Domperidone, a dopamine antagonist, are often co-formulated to manage pain and inflammation while mitigating gastrointestinal side effects. The simultaneous estimation of these two active pharmaceutical ingredients (APIs) in a single dosage form requires robust and validated analytical methods to ensure product quality, safety, and efficacy. This document details the procedures for validating analytical methods for this combination, adhering to ICH guidelines.

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Analytical Techniques and Protocols

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a widely used technique for the simultaneous determination of Naproxen and Domperidone due to its high resolution and sensitivity.

2.1.1. Experimental Protocol: RP-HPLC

Objective: To develop and validate a simple, precise, and accurate RP-HPLC method for the simultaneous estimation of Naproxen and Domperidone in bulk and pharmaceutical dosage forms.

Materials and Reagents:

- Naproxen and Domperidone reference standards
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer
- Orthophosphoric acid
- Water (HPLC grade)
- Combined Naproxen and Domperidone tablets

Instrumentation:

- HPLC system with UV detector
- C18 column (e.g., Sunfire C18, 250 mm x 4.6 mm, 5 µm)
- Data acquisition and processing software

Chromatographic Conditions:

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- Mobile Phase: A mixture of phosphate buffer (pH adjusted to 6.5 with orthophosphoric acid) and acetonitrile in a 50:50 (v/v) ratio.[1] Other reported mobile phases include phosphate buffer (pH 3.0) and methanol (30:70 v/v)[2] and a mixture of acetonitrile, methanol, and water (20:60:20 v/v/v).[3]
- Flow Rate: 1.0 mL/min.[1][2]
- Column: Sunfire C18 (5 µm, 250 mm x 4.6 mm, i.d.).[1] A Shim-Pack C18 column (250 mm x 4.6 mm, 5 µm) has also been used.[2]
- Detection Wavelength: 274 nm (isobestic point)[1] or 280 nm.[2]
- Injection Volume: 20 µL.
- Column Temperature: Ambient.

Preparation of Standard Solutions:

- Standard Stock Solution: Accurately weigh and dissolve about 25 mg of Naproxen and 10 mg of Domperidone in a 100 mL volumetric flask with a suitable solvent (e.g., methanol) to get a standard stock solution.
- Working Standard Solution: From the stock solution, prepare a working standard solution containing a known concentration of Naproxen (e.g., 250 µg/mL) and Domperidone (e.g., 10 µg/mL) by diluting with the mobile phase.

Preparation of Sample Solution (from tablets):

- Weigh and finely powder 20 tablets.
- Accurately weigh a portion of the powder equivalent to the average weight of one tablet and transfer it to a 100 mL volumetric flask.
- Add about 70 mL of the solvent, sonicate for 15 minutes to dissolve the drugs, and then dilute to the mark with the same solvent.
- Filter the solution through a 0.45 µm membrane filter.

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- Dilute the filtrate with the mobile phase to obtain a final concentration within the linear range for both drugs.

Method Validation Parameters:

The developed method should be validated according to ICH guidelines for the following parameters:

- Linearity: Prepare a series of dilutions from the standard stock solution to cover a concentration range of 50-300 µg/mL for Naproxen and 2.54-15.264 µg/mL for Domperidone.[1] Inject each concentration in triplicate and plot a calibration curve of peak area versus concentration. The correlation coefficient (r^2) should be greater than 0.999.[1][4]

- Accuracy (Recovery): Perform recovery studies by spiking a known amount of standard drug into the placebo at three different concentration levels (e.g., 80%, 100%, and 120%). The mean percentage recovery should be within 98-102%. Reported recovery values are 100.52% for Naproxen and 98.12% for Domperidone.[1][4]

- Precision:
  - System Precision: Inject the standard solution six times, and the relative standard deviation (%RSD) of the peak areas should be less than 2%.
  - Method Precision: Analyze six different sample preparations, and the %RSD of the assay values should be less than 2%.[1]

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): These can be determined based on the standard deviation of the response and the slope of the calibration curve.

- Specificity: Analyze a placebo solution to ensure that there is no interference from excipients at the retention times of Naproxen and Domperidone. Forced degradation studies (acid, base, oxidative, thermal, and photolytic stress) should also be performed to demonstrate the stability-indicating nature of the method.[5]

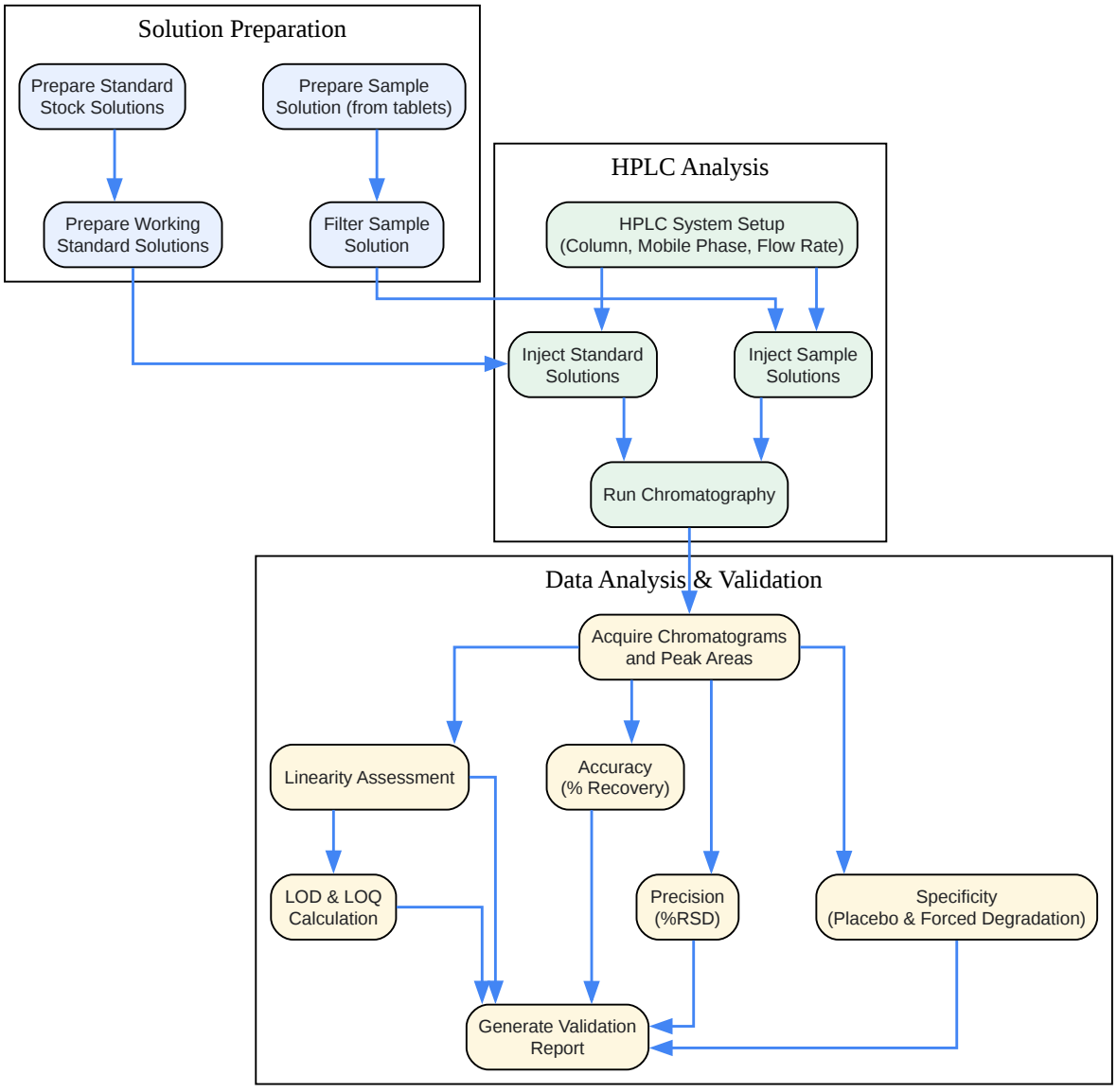
2.1.2. Data Presentation: RP-HPLC Method Validation Parameters

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Parameter	Naproxen	Domperidone	Acceptance Criteria
Linearity Range	50 - 300 µg/mL[1][4]	2.54 - 15.264 µg/mL[1][4]	$r^2 > 0.999$
Correlation Coefficient (r^2)	> 0.999[1][4]	> 0.999[1][4]	-
Accuracy (% Recovery)	100.52%[1][4]	98.12%[1][4]	98 - 102%
Precision (%RSD)			
- System Precision	0.17%[1]	0.81%[1]	< 2%
- Method Precision	0.39%[1]	1.19%[1]	< 2%
LOD	0.5 µg/mL[5]	4.0 µg/mL[5]	-
LOQ	1.5 µg/mL[5]	12.3 µg/mL[5]	-
Retention Time (min)	4.27 min[1] / 5.42 min[2]	2.63 min[1] / 3.17 min[2]	-

2.1.3. Visualization: HPLC Experimental Workflow

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Caption: Workflow for RP-HPLC method validation of Naproxen and Domperidone.

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High-Performance Thin-Layer Chromatography (HPTLC)

HPTLC offers a simpler and faster alternative for the simultaneous quantification of Naproxen and Domperidone.

2.2.1. Experimental Protocol: HPTLC

Objective: To develop and validate a stability-indicating HPTLC method for the simultaneous estimation of Naproxen and Domperidone.

Materials and Reagents:

- Naproxen and Domperidone reference standards
- Toluene, Dichloromethane, Ethyl acetate, Glacial Acetic Acid (AR grade)
- Methanol (AR grade)
- Pre-coated silica gel 60 F254 HPTLC plates

Instrumentation:

- HPTLC system with a sample applicator
- TLC scanner for densitometric evaluation
- Twin-trough glass chamber

Chromatographic Conditions:

- Stationary Phase: Pre-coated silica gel 60 F254 plates.
- Mobile Phase: Toluene: Dichloromethane: Ethyl acetate: Glacial Acetic Acid (5:3:2:0.1 v/v/v/v).
- Chamber Saturation Time: 15 minutes.
- Development: The plate is developed up to a certain distance in a twin-trough chamber.

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- Drying: Air-dried.
- Detection: Densitometric scanning at 272 nm.

Preparation of Standard and Sample Solutions: Similar to the HPLC protocol, prepare stock and working solutions of standards and samples in methanol.

Method Validation Parameters:

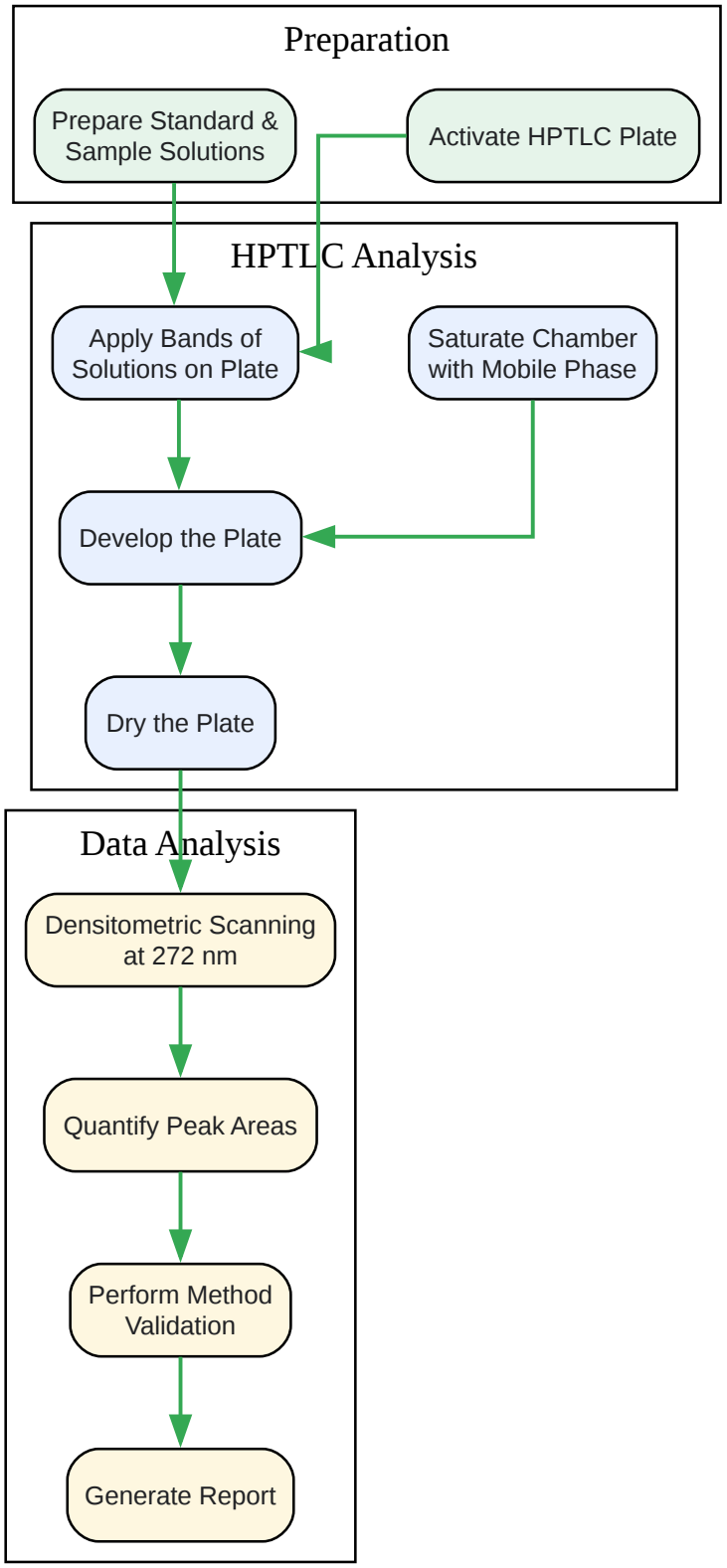
- Linearity: The method should be linear in the concentration range of 250-1500 ng/band for Naproxen and 10-60 ng/band for Domperidone. The correlation coefficient (r^2) should be close to 0.999.
- Accuracy: Recovery studies should be performed, with expected recovery between 98-102%.
- Precision: The %RSD for intraday and interday precision should be less than 2%.
- LOD and LOQ: Determined from the calibration curve.
- Specificity: The method's ability to separate the drugs from their degradation products should be demonstrated through forced degradation studies.

2.2.2. Data Presentation: HPTLC Method Validation Parameters

Parameter	Naproxen	Domperidone
Linearity Range	250 - 1500 ng/band	10 - 60 ng/band
Correlation Coefficient (r^2)	0.999	0.9992
Rf Value	0.70 ± 0.03	0.12 ± 0.02

2.2.3. Visualization: HPTLC Experimental Workflow

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Caption: Workflow for HPTLC method development and validation.

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UV-Spectrophotometry

UV-Spectrophotometry provides a simple and cost-effective method for the simultaneous estimation of Naproxen and Domperidone using the simultaneous equation method.

2.3.1. Experimental Protocol: UV-Spectrophotometry

Objective: To develop and validate a UV-spectrophotometric method for the simultaneous determination of Naproxen and Domperidone.

Materials and Reagents:

- Naproxen and Domperidone reference standards
- Methanol (AR grade)

Instrumentation:

- UV-Visible Spectrophotometer with matched quartz cuvettes.

Methodology:

- Determination of λmax: Prepare standard solutions of Naproxen and Domperidone in methanol. Scan both solutions in the UV range (200-400 nm) to determine the maximum absorbance (λmax) for each drug. The λmax for Naproxen is around 271 nm and for Domperidone is around 287 nm.[6][7]
- Preparation of Calibration Curves: Prepare a series of dilutions for both drugs and measure their absorbance at the selected wavelengths. Plot calibration curves of absorbance versus concentration. The linearity ranges are typically 10-35 µg/ml for Naproxen and 5-30 µg/ml for Domperidone.[6]
- Simultaneous Equation: The concentration of the two drugs in a mixture can be calculated using the following equations derived from Beer-Lambert's law:
  - A1 = ax1 * C_nap + ay1 * C_dom

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- A2 = ax2 * C_nap + ay2 * C_dom Where A1 and A2 are the absorbances of the sample at λmax1 and λmax2, ax1 and ax2 are the absorptivities of Naproxen at the two wavelengths, ay1 and ay2 are the absorptivities of Domperidone at the two wavelengths, and C_nap and C_dom are the concentrations of Naproxen and Domperidone, respectively.

Method Validation Parameters:

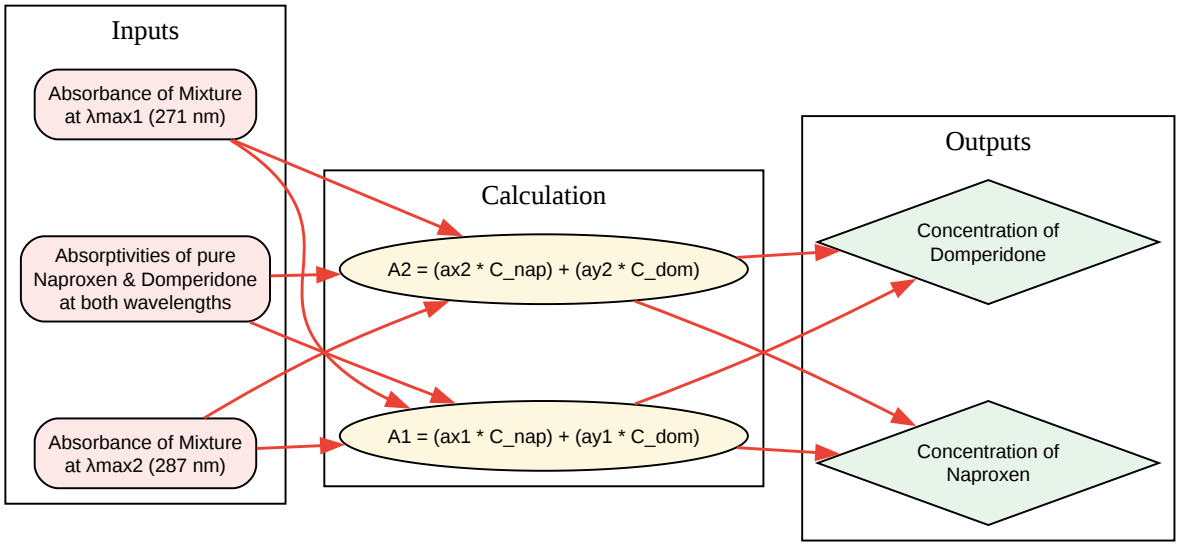
- Linearity: The method should be linear over the specified concentration ranges. The correlation coefficient (r^2) should be greater than 0.999.[6]
- Accuracy and Precision: Validated as per ICH guidelines.
- LOD and LOQ: Calculated from the calibration curve data. The LOD has been reported as 0.0454 µg/ml for Naproxen and 0.656 µg/ml for Domperidone, while the LOQ was 0.151 µg/ml for Naproxen and 2.18 µg/ml for Domperidone.[6][7]

2.3.2. Data Presentation: UV-Spectrophotometry Method Validation Parameters

Parameter	Naproxen	Domperidone
λmax	271 nm[6][7]	287 nm[6][7]
Linearity Range	10 - 35 µg/mL[6]	5 - 30 µg/mL[6]
Correlation Coefficient (r^2)	0.9999[6]	0.9998[6]
LOD	0.0454 µg/mL[6]	0.656 µg/mL[6]
LOQ	0.151 µg/mL[6]	2.18 µg/mL[6]

2.3.3. Visualization: Logical Relationship in Simultaneous Equation Method

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Caption: Logical diagram for the simultaneous equation method in UV-spectrophotometry.

Forced Degradation Studies

Forced degradation studies are crucial for developing stability-indicating analytical methods. These studies involve subjecting the drug product to various stress conditions to identify potential degradation products and to demonstrate that the analytical method can effectively separate the active ingredients from any degradants.

Protocol for Forced Degradation:

- Acid Degradation: Treat the sample with 1M HCl.
- Base Degradation: Treat the sample with 1M NaOH.
- Oxidative Degradation: Treat the sample with 3% H_2O_2.
- Thermal Degradation: Expose the sample to heat (e.g., 60°C for 24 hours).

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- Photolytic Degradation: Expose the sample to UV light (254 nm) for 24 hours.

Following exposure to these stress conditions, the samples are analyzed using the developed method (e.g., HPLC or HPTLC) to assess the degradation and the specificity of the method.

Conclusion

The analytical methods detailed in these application notes provide robust and reliable approaches for the simultaneous quantification of Naproxen and Domperidone in their combined dosage form. The choice of method will depend on the specific requirements of the analysis and the available instrumentation. Proper validation of the chosen method is essential to ensure the quality and consistency of the pharmaceutical product.

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